

A Comprehensive Technical Guide to Biotinylation Reagents for Scientific Research

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Compound of Interest

Compound Name: Biotinamide-C3-PEG3-C-alkyne

Cat. No.: B8229332

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Introduction

Biotinylation, the process of covalently attaching biotin to a molecule of interest, is a cornerstone technique in modern life sciences research and drug development. This guide provides an in-depth exploration of biotinylation reagents, their chemical principles, and their diverse applications. The remarkable specificity and high affinity of the interaction between biotin (Vitamin H) and avidin or streptavidin ($K_a \approx 10^{15} \text{ M}^{-1}$) form the basis of this powerful technology, enabling researchers to detect, purify, and immobilize proteins, nucleic acids, and other biomolecules with exceptional precision.

Core Principles of Biotinylation

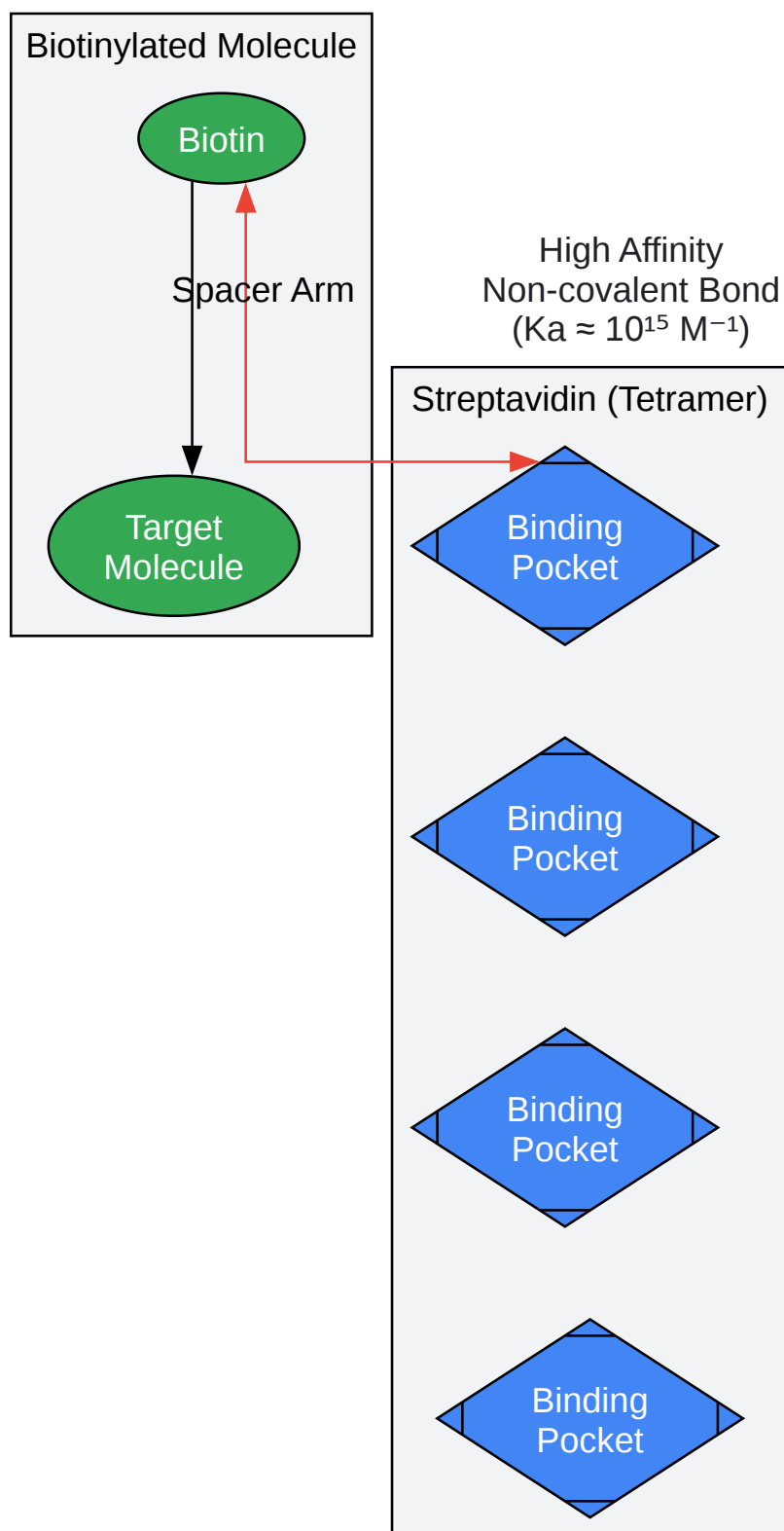
At the heart of biotinylation is the robust, non-covalent interaction between biotin and the proteins avidin or streptavidin. Streptavidin is often preferred due to its lower non-specific binding. The biotin molecule itself is relatively small and, when attached to a target molecule, is unlikely to significantly alter its biological function.

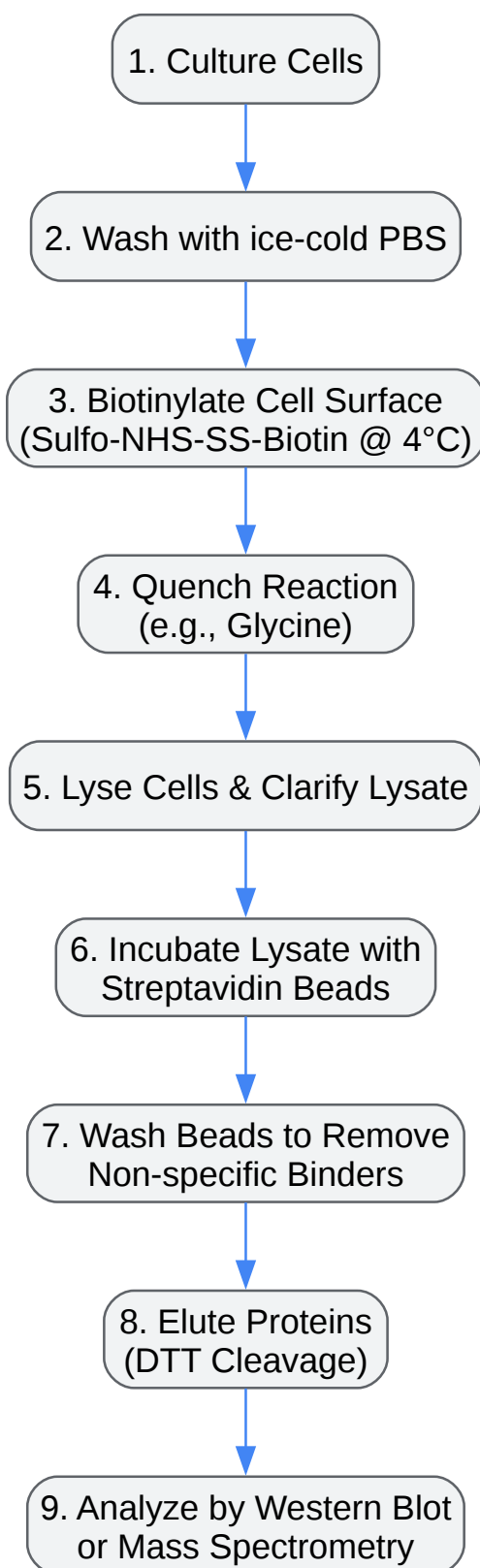
A typical biotinylation reagent consists of three key components:

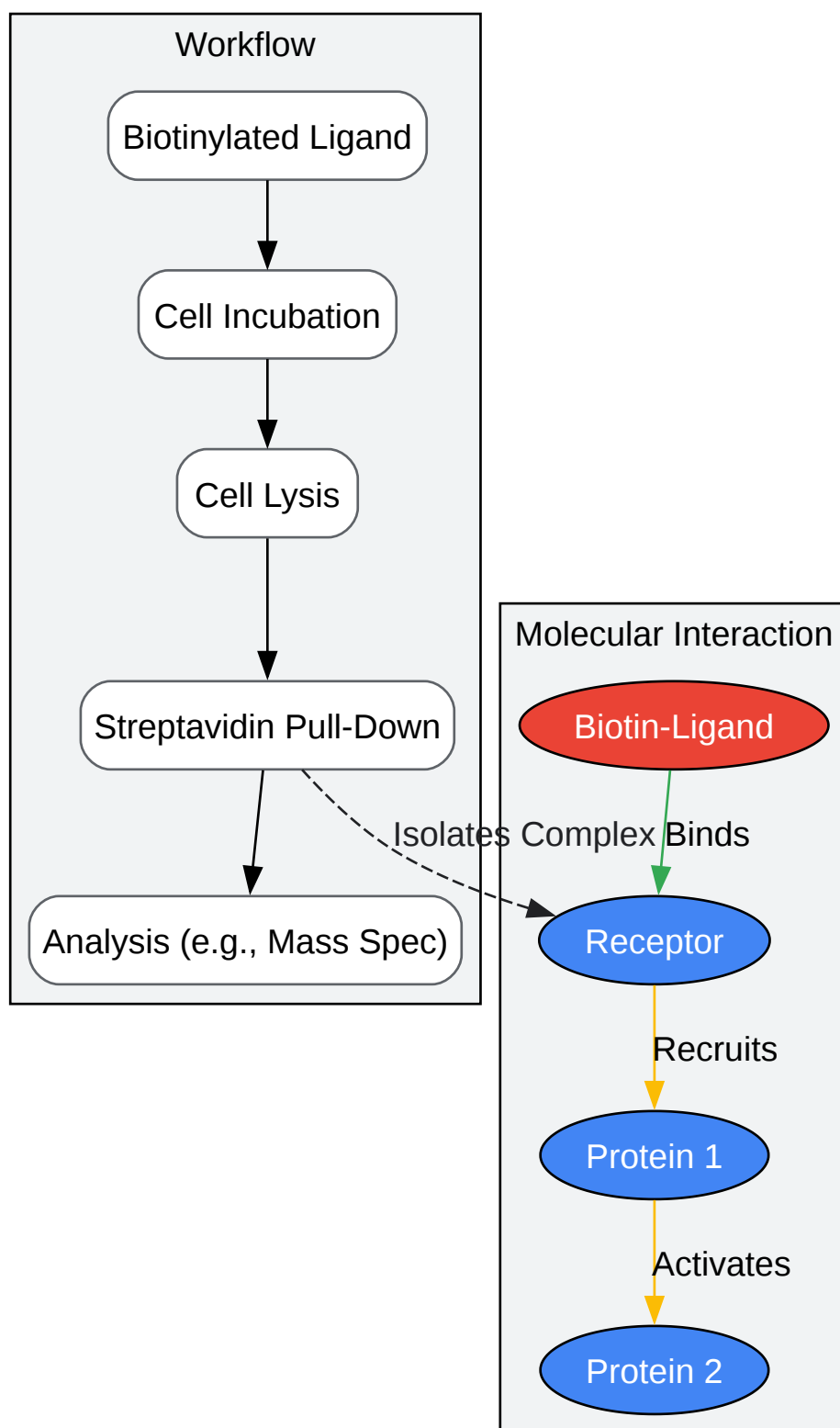
- **The Biotin Moiety:** The functional group responsible for binding to avidin or streptavidin.
- **A Reactive Group:** This functional group dictates the target on the biomolecule to which the biotin will be attached (e.g., primary amines, sulfhydryls).

- A Spacer Arm: A chain of atoms that separates the biotin moiety from the reactive group. This spacer arm is crucial for overcoming steric hindrance, ensuring that the biotin is accessible for binding to streptavidin.

Diagram: The Biotin-Streptavidin Interaction







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